

# Cloperastine hydrochloride metabolite identification comparison

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## Compound Focus: Cloperastine Hydrochloride

CAS No.: 3703-76-2

Cat. No.: S567253

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## Identified Degradants and Impurities of Cloperastine

The table below summarizes the known degradation products and process-related impurities of **Cloperastine Hydrochloride** identified from the search results.

Compound Name	Type	Key Characteristic / Proposed Structure	Identification Method
Benzaldehyde [1]	Major Degradant	m/z 105.03; formed via ether bond cleavage under all stress conditions.	MS/MS
Impurity A [2]	Process-related Impurity	1-[2-(diphenylmethoxy)ethyl]piperidine (lacks chloro-substituent).	MS, NMR (1H, 13C, HSQC, HMBC, 1H-1H COSY)
Impurity B [2]	Process-related Impurity	1,1'-(oxybis(ethane-2,1-diyl))dipiperidine.	MS, NMR (1H, 13C, HSQC, HMBC, 1H-1H COSY)
Impurity C [2]	Process-related Impurity	1-[2-[(4-chlorophenyl)(phenyl)methoxy]ethyl]pyridine.	MS, NMR (1H, 13C, HSQC, HMBC, 1H-1H COSY)

Compound Name	Type	Key Characteristic / Proposed Structure	Identification Method
Impurity D [2]	Process-related Impurity	4-Chlorobenzophenone (starting material).	Not specified (reference standard used)
Impurity E [2]	Process-related Impurity	4-Chloro-alpha-((2-(piperidin-1-yl)ethoxy)methyl)benzhydrol.	MS, NMR (1H, 13C, HSQC, HMBC, 1H-1H COSY)

The formation of the major degradant, Benzaldehyde, can be visualized through the following degradation pathway:



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## Analytical and Experimental Methodologies

The studies provided detailed methodologies suitable for identifying Cloperastine and its related substances.

- **Forced Degradation Study Protocol [1]:**

- **Conditions:** Cloperastine was subjected to acidic, basic, and oxidative stress conditions.
- **Duration:** 45 minutes.
- **Results:** The highest degradation (22.86%) occurred under basic conditions, followed by acidic (20.68%) and oxidative (12.86%) conditions.

- **HPLC Method for Impurity Profiling [2]:**

- **Column:** Inertsil ODS (4.6 × 100 mm i.d., 3 μm).
- **Mobile Phase:** Methanol - 0.1 mol/L potassium dihydrogen phosphate solution - perchloric acid (60:40:0.16, v/v/v).
- **Note:** This method was specifically developed to resolve **Impurity C**, which co-eluted with the main peak using previously reported systems.

- **Structural Elucidation Techniques [2]:**
  - The structures of five process-related impurities were confirmed using a combination of **Mass Spectrometry (MS)** and advanced **Nuclear Magnetic Resonance (NMR)** techniques, including **<sup>1</sup>H NMR, <sup>13</sup>C NMR, HSQC, HMBC, and 1H-1H COSY.**

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## References

1. Unveiling cloperastine fendizoate degradation using MS/MS [sciencedirect.com]
2. Identification and quantification of five impurities in ... [sciencedirect.com]

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